

# assessing the substrate scope of various BINAM-based catalytic systems

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## Compound of Interest

Compound Name: *1,1'-Binaphthyl-2,2'-diamine*

CAS No.: 4488-22-6

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## A Comparative Guide to the Substrate Scope of BINAM-Based Catalytic Systems

For researchers, scientists, and drug development professionals, the selection of an appropriate catalytic system is paramount for achieving high efficiency and stereoselectivity in asymmetric synthesis. **1,1'-Binaphthyl-2,2'-diamine** (BINAM) has emerged as a privileged chiral scaffold in the design of a wide array of catalysts. This guide provides an objective comparison of the performance of various BINAM-based catalytic systems, supported by experimental data, detailed protocols, and mechanistic diagrams to aid in the selection of the optimal catalyst for a given transformation.

## Nickel-Catalyzed Asymmetric Cross-Coupling

The combination of nickel(II) triflate ( $\text{Ni}(\text{OTf})_2$ ) and a chiral SaBOX ligand derived from BINAM has proven effective for the asymmetric construction of atropisomeric biaryls. This system excels in the redox-neutral cross-coupling of various azonaphthalenes and 2-naphthylamines.

Data Presentation

| Entry | Azonaphthalene Substrate                  | 2-Naphthylamine Substrate             | Product                                         | Yield (%) <sup>[1]</sup> | ee (%) <sup>[1]</sup> |
|-------|-------------------------------------------|---------------------------------------|-------------------------------------------------|--------------------------|-----------------------|
| 1     | Naphthalen-2-yl-diazene                   | N-phenylnaphthalen-2-amine            | N-phenyl-[1,1'-binaphthalen]-2-amine            | 95                       | 96                    |
| 2     | (4-Methoxyphenyl)-naphthalen-2-yl-diazene | N-phenylnaphthalen-2-amine            | N-(4-methoxyphenyl)-[1,1'-binaphthalen]-2-amine | 92                       | 95                    |
| 3     | (4-Fluorophenyl)-naphthalen-2-yl-diazene  | N-phenylnaphthalen-2-amine            | N-(4-fluorophenyl)-[1,1'-binaphthalen]-2-amine  | 90                       | 94                    |
| 4     | Naphthalen-2-yl-diazene                   | N-(p-tolyl)naphthalen-2-amine         | N-(p-tolyl)-[1,1'-binaphthalen]-2-amine         | 93                       | 96                    |
| 5     | Naphthalen-2-yl-diazene                   | N-(4-methoxyphenyl)naphthalen-2-amine | N-(4-methoxyphenyl)-[1,1'-binaphthalen]-2-amine | 91                       | 95                    |

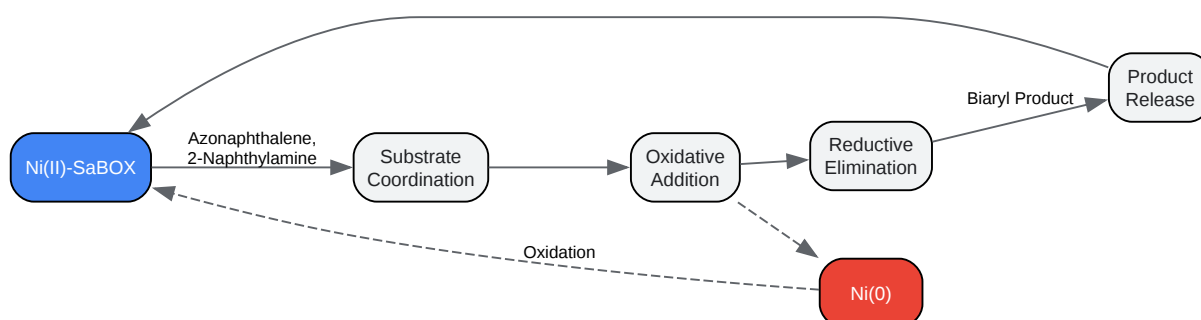
## Experimental Protocols

### General Procedure for Ni(OTf)<sub>2</sub>/SaBOX-Catalyzed Asymmetric Cross-Coupling:<sup>[1]</sup>

- To a flame-dried Schlenk tube under an argon atmosphere, add Ni(OTf)<sub>2</sub> (10 mol%) and the chiral SaBOX ligand (15 mol%).

- Add dry  $\text{CH}_2\text{Cl}_2$  (4 mL) and stir the mixture at room temperature for 30 minutes.
- Add the azonaphthalene substrate (0.10 mmol) and the 2-naphthylamine substrate (0.12 mmol).
- Cool the reaction mixture to 0 °C and stir for the time specified in the relevant publication.
- Upon completion, as monitored by TLC, concentrate the reaction mixture in vacuo.
- Purify the residue by flash column chromatography on silica gel to afford the desired biaryl product.

#### Mandatory Visualization



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Caption: Proposed catalytic cycle for Ni-catalyzed cross-coupling.

## Copper-Catalyzed Kinetic Resolution of BINAM Derivatives

A copper-catalyzed dehydrogenative Si-N coupling with prochiral dihydrosilanes provides an efficient method for the kinetic resolution of monoprotected BINAM derivatives. This reaction is characterized by its good to synthetically useful selectivity factors for a range of substituted BINAMs.<sup>[2][3][4]</sup>

#### Data Presentation

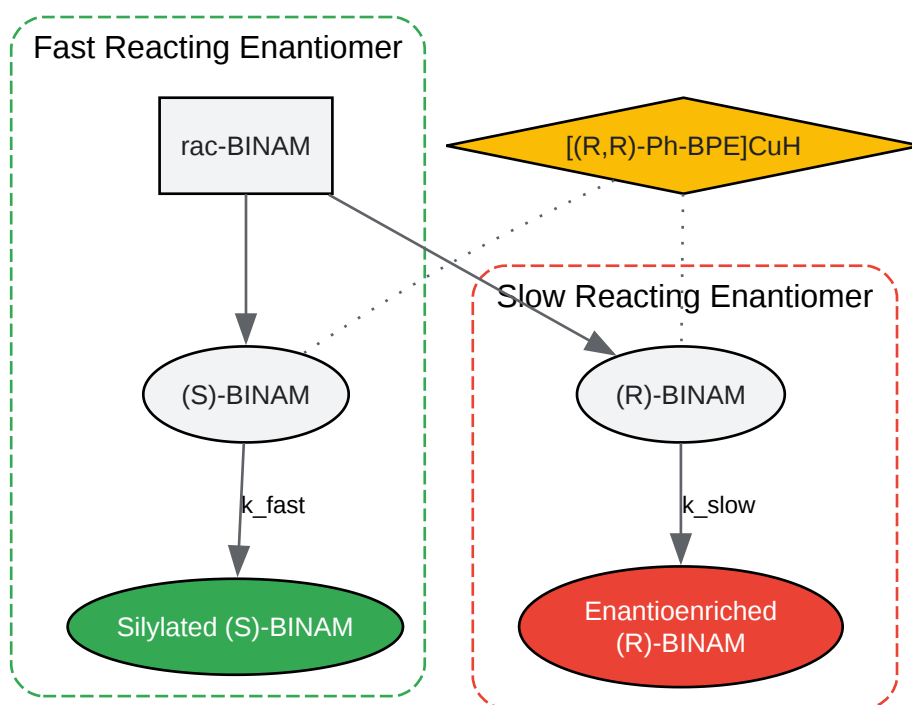
| Entry | BINAM Substrate                    | Dihydrosilane                   | Selectivity Factor (s)[2] |
|-------|------------------------------------|---------------------------------|---------------------------|
| 1     | N-Methyl-BINAM                     | Phenyl(tert-butyl)dihydrosilane | 5.2                       |
| 2     | N-Benzhydryl-6,6'-dimethyl-BINAM   | Phenyl(tert-butyl)dihydrosilane | 17                        |
| 3     | N-Benzhydryl-7,7'-dimethyl-BINAM   | Phenyl(tert-butyl)dihydrosilane | 28                        |
| 4     | N-Benzhydryl-6,6'-dimethoxy-BINAM  | Phenyl(tert-butyl)dihydrosilane | 15                        |
| 5     | N-Benzhydryl-H <sub>8</sub> -BINAM | Phenyl(tert-butyl)dihydrosilane | 3                         |

## Experimental Protocols

### General Procedure for Copper-Catalyzed Kinetic Resolution of BINAMs:[2]

- In a glovebox, charge a vial with CuH (as a complex, e.g., (R,R)-Ph-BPE)CuH) (typically 5 mol%).
- Add a solution of the racemic monoprotected BINAM derivative (0.2 mmol) in an anhydrous solvent (e.g., THF).
- Add the prochiral dihydrosilane (0.1 mmol, 0.5 equiv) to the reaction mixture.
- Stir the reaction at the specified temperature until approximately 50% conversion is reached, as monitored by <sup>1</sup>H NMR spectroscopy.
- Quench the reaction with a few drops of methanol.
- Concentrate the mixture and purify by column chromatography to separate the unreacted BINAM enantiomer from the silylated product.

## Mandatory Visualization



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Caption: Kinetic resolution of BINAM derivatives.

## BINAM-Prolinamide-Catalyzed Asymmetric Aldol Reaction

(S<sub>a</sub>)-BINAM-L-prolinamide, often in combination with a carboxylic acid co-catalyst, is a highly effective organocatalyst for the direct asymmetric aldol reaction between ketones and aldehydes under solvent-free conditions.[5] This system generally provides the anti-aldol products with high diastereo- and enantioselectivity.

Data Presentation

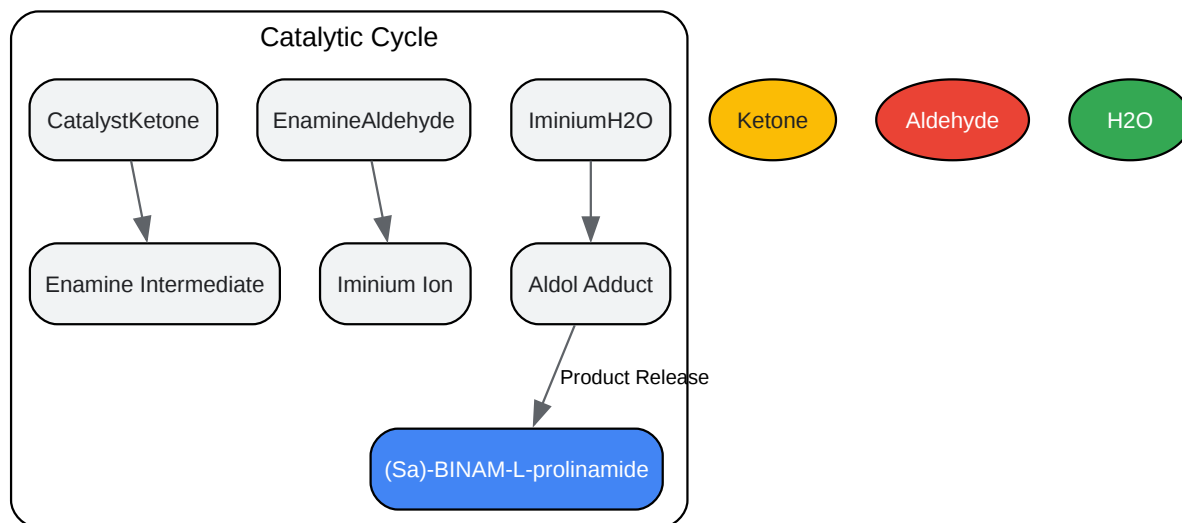
| Entry | Ketone         | Aldehyde            | Co-catalyst  | Time (h) | Yield (%) <sup>[5]</sup> | dr (anti:syn) <sup>[5]</sup> | ee (%) <sup>[5]</sup> |
|-------|----------------|---------------------|--------------|----------|--------------------------|------------------------------|-----------------------|
| 1     | Cyclohexanone  | 4-Nitrobenzaldehyde | Benzoic acid | 2        | 95                       | 95:5                         | 97                    |
| 2     | Acetone        | 4-Nitrobenzaldehyde | Benzoic acid | 24       | 80                       | -                            | 85                    |
| 3     | Cyclopentanone | 4-Nitrobenzaldehyde | Benzoic acid | 4        | 92                       | 96:4                         | 96                    |
| 4     | Cyclohexanone  | 2-Naphthaldehyde    | Benzoic acid | 6        | 90                       | 94:6                         | 95                    |
| 5     | Acetone        | Isovaleraldehyde    | Benzoic acid | 48       | 65                       | -                            | 80                    |

## Experimental Protocols

### General Procedure for BINAM-Prolinamide-Catalyzed Aldol Reaction:<sup>[5]</sup>

- In a vial, mix the (*S<sub>a</sub>*)-BINAM-L-prolinamide catalyst (typically 10-20 mol%) and the carboxylic acid co-catalyst (e.g., benzoic acid, 20 mol%).
- Add the aldehyde (1.0 mmol) and the ketone (2.0 mmol, 2.0 equiv).
- Stir the mixture vigorously at the specified temperature (often room temperature or slightly below).
- Monitor the reaction by TLC. Upon completion, directly load the reaction mixture onto a silica gel column.
- Purify by flash chromatography to afford the desired aldol product.

## Mandatory Visualization



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Caption: Enamine-based catalytic cycle for the aldol reaction.

## BINAM-Phosphoric Acid-Catalyzed Enantioselective $\alpha$ -Amination

Chiral phosphoric acids derived from BINAM are powerful catalysts for the enantioselective  $\alpha$ -amination of carbonyl compounds.[6][7] This is achieved through a chiral anion phase-transfer mechanism involving aryldiazonium cations, leading to  $\alpha$ -amino ketone derivatives with high enantiomeric excess.

## Data Presentation

| Entry | Carbonyl Substrate            | Aryldiazonium Salt                         | Catalyst Loading (mol%) | Yield (%) <sup>[6]</sup> | ee (%) <sup>[6]</sup> |
|-------|-------------------------------|--------------------------------------------|-------------------------|--------------------------|-----------------------|
| 1     | 2-Phenylindanone              | 4-Chlorobenzenediazonium tetrafluoroborate | 10                      | 91                       | 90                    |
| 2     | 2-Benzylindanone              | 4-Chlorobenzenediazonium tetrafluoroborate | 10                      | 85                       | 92                    |
| 3     | 2-(4-Fluorophenyl)indanone    | 4-Chlorobenzenediazonium tetrafluoroborate | 10                      | 90                       | 91                    |
| 4     | 2-Phenyl- $\alpha$ -tetralone | 4-Chlorobenzenediazonium tetrafluoroborate | 10                      | 88                       | 89                    |
| 5     | $\beta$ -Ketoester            | 4-Chlorobenzenediazonium tetrafluoroborate | 5                       | 78                       | 96                    |

## Experimental Protocols

General Procedure for BINAM-Phosphoric Acid-Catalyzed  $\alpha$ -Amination:<sup>[6]</sup>

- To a solution of the carbonyl substrate (1.0 equiv) in a non-polar solvent (e.g., cyclohexane) at room temperature, add the BINAM-derived phosphoric acid catalyst (5-10 mol%).
- Add a solid base (e.g.,  $\text{NaH}_2\text{PO}_4$ , 6.0 equiv).
- Add the aryldiazonium tetrafluoroborate salt (1.2 equiv) portionwise over a period of 1 hour.
- Stir the reaction mixture at room temperature until the starting material is consumed (monitored by TLC).
- Filter the reaction mixture through a pad of celite and wash with ethyl acetate.
- Concentrate the filtrate and purify the residue by flash column chromatography on silica gel.

Mandatory Visualization

Caption: Chiral anion phase-transfer catalysis mechanism.

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